Application Note: Scalable Synthesis Routes for 5-Methoxy-4-methylpyrimidine

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Compound of Interest	
Compound Name:	*5-Methoxy-4-methylpyrimidine*
CAS No.:	*19175-07-6*
Cat. No.:	*B103124*

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Executive Summary

5-Methoxy-4-methylpyrimidine is a critical heterocyclic intermediate used in the synthesis of pharmaceuticals, particularly kinase inhibitors (e.g., EGFR, JAK) and agrochemicals.[1] Its structural motif—a pyrimidine ring substituted with an electron-donating methoxy group and a steric methyl group—imparts unique electronic properties and lipophilicity profiles to drug candidates.[1]

This guide outlines two distinct synthesis routes selected for their scalability, cost-efficiency, and impurity profile management:

- Route A (The "Green" Condensation Route): A two-step convergent synthesis utilizing Methoxyacetone and Formamidine.[1] This is the preferred route for large-scale production due to atom economy and avoidance of chlorinated waste.[1]
- Route B (The "Robust" Dechlorination Route): A stepwise modification of 5-methoxyuracil.[1] This route is recommended when starting from abundant 2,4-dichloro-5-methoxypyrimidine stocks or when specific regiochemical control is required.[1]

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Route Selection Strategy

The synthesis of 4,5-disubstituted pyrimidines often faces challenges in regioselectivity. The choice of route depends on raw material availability and waste disposal constraints.

Feature	Route A: Claisen-Cyclization (Preferred)	Route B: Dechlorination (Alternative)
Key Reagents	Methoxyacetone, Ethyl Formate, Formamidine Acetate	5-Methoxyuracil, $POCl_3$, Methyl Grignard, Pd/C
Step Count	2 (Telescoped)	3-4
Atom Economy	High	Low (Halogen waste)
Safety Profile	Moderate (Flammable solvents)	High Hazard ($POCl_3$, Pressurized Hydrogenation)
Cost	Low	Moderate to High

Pathway Visualization

The following diagram illustrates the chemical logic for both pathways.

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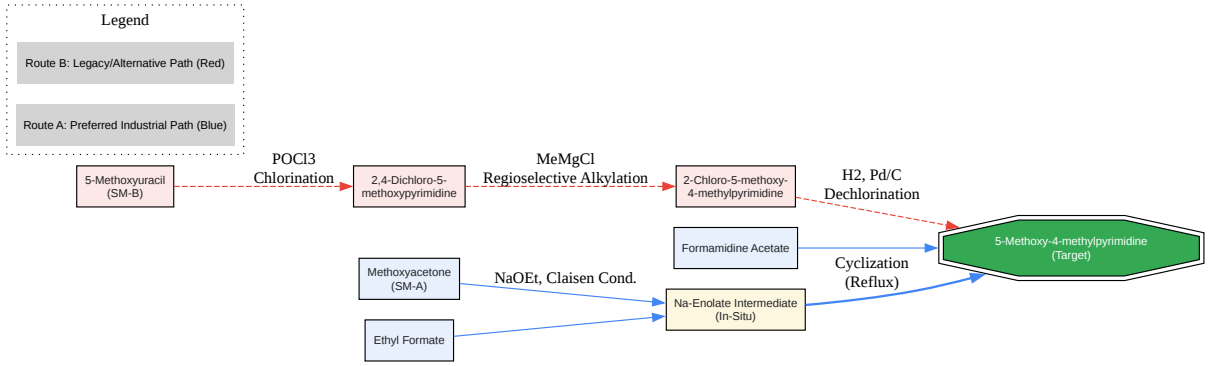

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Caption: Comparison of the convergent Claisen-Cyclization route (Route A) and the linear Dechlorination route (Route B).

Detailed Protocol: Route A (Claisen-Cyclization)

This protocol utilizes the acidity of the methylene group in methoxyacetone to form an enolate, which is formylated and then cyclized with formamidine.

Reagents & Equipment

- Reactants: Methoxyacetone (1.0 eq), Ethyl Formate (1.2 eq), Sodium Methoxide (solid, 1.1 eq), Formamidine Acetate (1.1 eq).
- Solvents: Toluene (anhydrous), Methanol.
- Equipment: 3-Neck Round Bottom Flask (RBF), Mechanical Stirrer, Reflux Condenser, Dean-Stark trap (optional), Internal Thermometer.[1]

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Step-by-Step Methodology

Phase 1: Formylation (In-Situ Enolate Formation)[1]

- Setup: Purge the 3-neck RBF with nitrogen. Charge Sodium Methoxide (59.4 g, 1.1 mol) and Toluene (500 mL). Cool the suspension to 0–5 °C.
- Addition: Mix Methoxyacetone (88.1 g, 1.0 mol) and Ethyl Formate (88.9 g, 1.2 mol) in a dropping funnel. Add this mixture dropwise to the suspension over 60 minutes, maintaining internal temperature <10 °C.
    - Mechanism:[1][2][3][4][5] The base deprotonates the

      -methylene of methoxyacetone (favored over the methyl due to the inductive effect of the methoxy group), which attacks ethyl formate.[1]
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 4–6 hours. The mixture will thicken as the sodium enolate salt precipitates.
    - Checkpoint: TLC (EtOAc/Hexane) should show consumption of methoxyacetone.

Phase 2: Cyclization

- Addition: Add Formamidine Acetate (114.5 g, 1.1 mol) directly to the slurry.
- Solvent Swap (Optional but Recommended): Add Methanol (200 mL) to facilitate solubility of the formamidine salt.
- Reflux: Heat the reaction mixture to reflux (approx. 65–70 °C) for 8–12 hours.
    - Observation: The solid suspension will change consistency as NaCl/NaOAc forms and the product dissolves.
- Quench: Cool to 25 °C. Add water (300 mL) to dissolve inorganic salts.

Phase 3: Work-up & Purification

- Extraction: Separate the organic layer. Extract the aqueous layer with Ethyl Acetate (3 x 200 mL). Combine organic phases.[1][2][6]

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- Drying: Dry over anhydrous

  , filter, and concentrate under reduced pressure.

- Distillation: Purify the crude oil via vacuum distillation (approx. bp 80–90 °C at 10 mmHg) to yield the product as a clear to pale yellow oil/low-melting solid.[1]

Process Parameters & Critical Limits

Parameter	Setpoint	Critical Limit	Rationale
Addition Temp	5 °C	< 15 °C	Controls exotherm; prevents polymerization of ethyl formate.[1]
Stirring Speed	300 RPM	> 150 RPM	Essential for heterogeneous enolate slurry.[1]
Moisture	< 0.1%	< 0.5%	Water quenches the enolate and hydrolyzes ethyl formate.[1]

Analytical Control Strategy

To ensure "Trustworthiness" and self-validation, the following analytical markers must be met.

Impurity Profile

- Regioisomer (4-methoxymethyl-pyrimidine): Formed if formylation occurs at the methyl terminus.[1]
  - Control: Maintain low temperature during addition; the methoxy group's inductive effect favors the desired methylene deprotonation.
- Unreacted Methoxyacetone: Detectable by GC.[1]

Characterization Data (Expected)

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- Appearance: White crystalline solid or colorless oil (mp ~25–28 °C).[1]
- ^{1}H NMR (400 MHz, $CDCl_3$):

  8.75 (s, 1H, H-2), 8.35 (s, 1H, H-6), 3.98 (s, 3H, OMe), 2.45 (s, 3H, Me).[1]

  - Note: The singlet at 8.75 ppm is characteristic of the proton between the two nitrogens (H-2).[1]
- LC-MS: $[M+H]^+$ = 125.1.[1]

Route B: Dechlorination (Alternative)[1]

This route is cited for context if 2,4-dichloro-5-methoxypyrimidine is the available starting material.[1]

- Starting Material:2,4-Dichloro-5-methoxypyrimidine (CAS 19646-07-2).[1]
- Methylation: React with Methylmagnesium Chloride (1.1 eq) in THF at -20 °C.
  - Selectivity: Nucleophilic attack favors the 4-position (less hindered than 2, and electronically activated).[1]
  - Product: 2-Chloro-**5-methoxy-4-methylpyrimidine**.[1][6]
- Dechlorination: Hydrogenation using 10% Pd/C and MgO (acid scavenger) in Methanol at 3 bar H_2.
  - Product: **5-Methoxy-4-methylpyrimidine**.[1][5][6][7][8]

Safety & Waste Management

- Formamidine Acetate: Irritant.[1] Hygroscopic. Store under inert gas.
- Sodium Methoxide: Corrosive, moisture sensitive. Generates methanol upon hydrolysis.[1]
- Waste Stream: Route A generates sodium acetate and sodium chloride (biodegradable/benign). Route B generates halogenated waste (requires incineration).

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- Route B Precursor:Preparation of 2,4-dichloro-5-methoxypyrimidine. CN101486684B, 2011.
- Target Compound Data:**5-Methoxy-4-methylpyrimidine**. BLD Pharm Catalog, CAS 19175-07-6.[1] [1]
- Industrial Application:Furin inhibitors and methods of use. US Patent 11773078B2, 2023. (Cites use of **5-methoxy-4-methylpyrimidine** as an intermediate).[1][5][6]

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